

Physical and chemical characteristics of 1-Palmitoyl-3-O-benzyl-rac-glycerol

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Compound of Interest

Compound Name: 1-Palmitoyl-3-O-benzyl-rac-glycerol

Cat. No.: B017627

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In-Depth Technical Guide: 1-Palmitoyl-3-O-benzyl-rac-glycerol

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Palmitoyl-3-O-benzyl-rac-glycerol is a synthetic diacylglycerol derivative with potential applications in organic synthesis and biochemical research. This document provides a comprehensive overview of its known physical and chemical characteristics, drawing from available scientific and commercial sources. While detailed experimental protocols and specific biological activity data for this compound are not extensively documented in publicly accessible literature, this guide consolidates the existing information and provides context based on the properties of related diacylglycerol compounds.

Core Physical and Chemical Properties

1-Palmitoyl-3-O-benzyl-rac-glycerol is a diacylglycerol distinguished by a palmitoyl group at the C-1 position and a benzyl ether linkage at the C-3 position of the glycerol backbone. This structure imparts specific physicochemical properties relevant to its potential applications.

Table 1: Physical and Chemical Characteristics of **1-Palmitoyl-3-O-benzyl-rac-glycerol**

Property	Value	Source(s)
CAS Number	1487-51-0	[1][2][3]
Molecular Formula	C ₂₆ H ₄₄ O ₄	[1][2]
Molecular Weight	420.63 g/mol	[2][3]
Appearance	White to Off-White Waxy Solid	[2][3]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available. Related diacylglycerols such as 1-Palmitoyl-3-oleoyl-rac-glycerol are soluble in chloroform and ethyl acetate.[4]	
Storage Conditions	2-8°C (Refrigerator)	[3]

Synthesis and Experimental Considerations

While detailed, step-by-step experimental protocols for the synthesis of **1-Palmitoyl-3-O-benzyl-rac-glycerol** are not readily available in the surveyed literature, it is generally described as a compound useful in organic synthesis.[3] The synthesis would logically involve the selective acylation of a protected glycerol derivative.

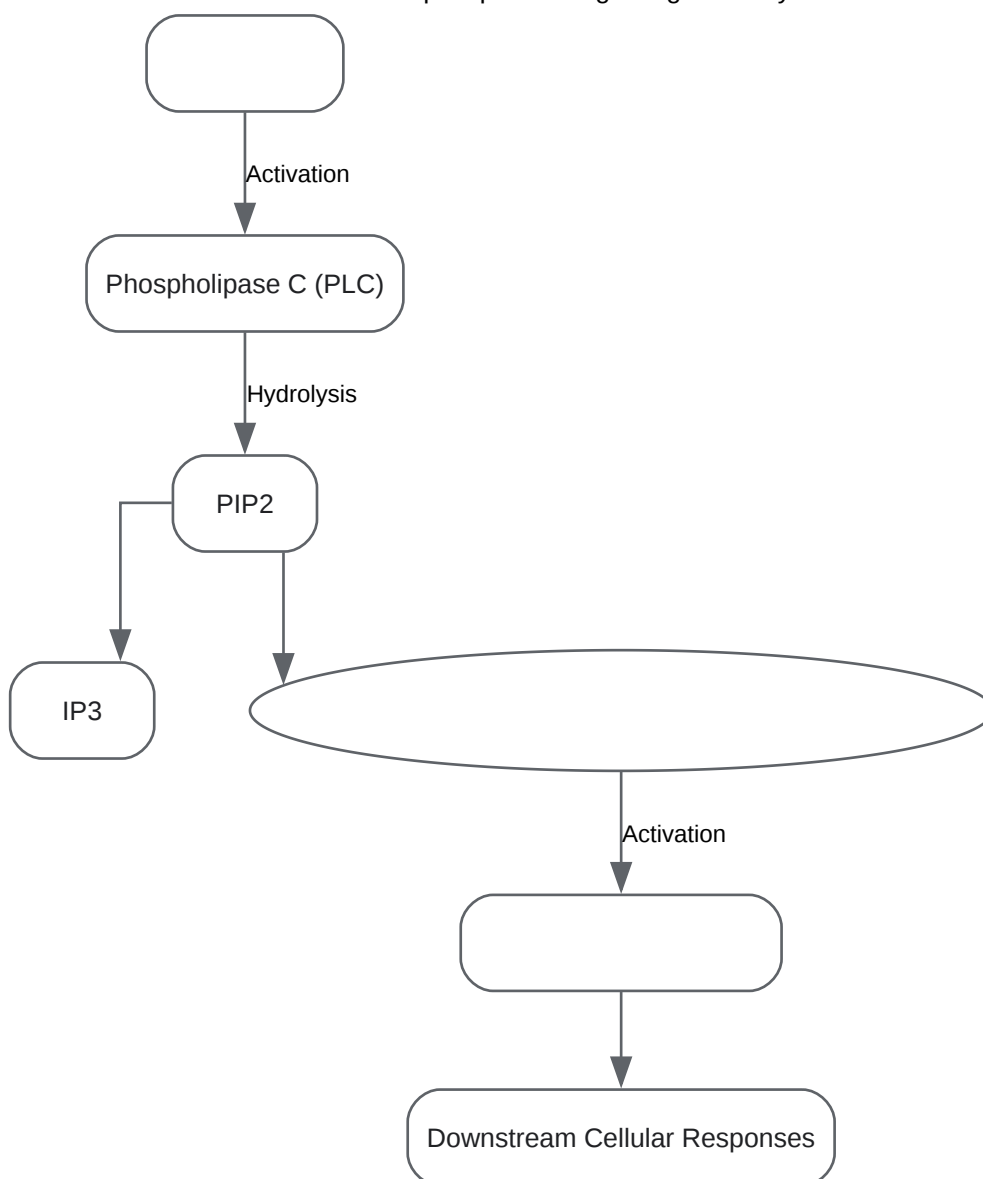
A plausible synthetic approach could involve the reaction of 3-O-benzyl-rac-glycerol with palmitoyl chloride in the presence of a base to facilitate the esterification at the primary hydroxyl group. Purification would likely involve chromatographic techniques to isolate the desired product from starting materials and potential byproducts.

Illustrative Synthetic Workflow

As a specific experimental workflow for the synthesis of **1-Palmitoyl-3-O-benzyl-rac-glycerol** is not documented, the following diagram illustrates a general, conceptual workflow for the synthesis of a 1-monoacyl-3-O-benzyl-glycerol derivative.



Generalized Phospholipase C Signaling Pathway



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